

Application Notes and Protocols for Testing Murepavadin Synergy with Other Antibiotics

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Compound of Interest

Compound Name: Murepavadin tfa

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Introduction

Murepavadin (POL7080) is a first-in-class peptidomimetic antibiotic specifically targeting the lipopolysaccharide (LPS) transport protein D (LptD) in the outer membrane of *Pseudomonas aeruginosa*.^{[1][2][3]} This novel mechanism of action makes it a promising candidate for combating multidrug-resistant (MDR) *P. aeruginosa* infections.^{[1][4]} Combination therapy is a key strategy to enhance efficacy, prevent the emergence of resistance, and broaden the spectrum of activity. These application notes provide detailed protocols for assessing the synergistic potential of Murepavadin with other antimicrobial agents through established in vitro and in vivo methodologies.

Murepavadin has demonstrated potent in vitro activity against a wide array of clinical isolates of *P. aeruginosa*, including strains resistant to carbapenems and colistin.^[1] Its unique target in the outer membrane can lead to downstream effects that potentiate the activity of other antibiotic classes. For instance, by disrupting the outer membrane, Murepavadin can facilitate the uptake of other drugs, leading to synergistic killing of bacteria.^{[5][6]}

Data Presentation: In Vitro and In Vivo Synergy of Murepavadin Combinations

The following tables summarize quantitative data from studies investigating the synergistic activity of Murepavadin with various antibiotics against *P. aeruginosa*.

Table 1: In Vitro Synergy of Murepavadin Combinations using Time-Kill Assays

Combination Agent	<i>P. aeruginosa</i> Strain	Murepavadin Conc. (µg/mL)	Combination Agent Conc. (µg/mL)	Time Point (hours)	Result (Log10 CFU/mL Reduction vs. Most Active Single Agent)	Synergy Interpretation	Reference
Tobramycin	PA14	0.5	0.75	8	~2	Synergistic	[7]
Amikacin	PA14	0.5	1	8	~2	Synergistic	[7]
Ciprofloxacin	PA14	0.5	0.25	8	>2	Synergistic	[8]
Ceftazidime/avibactam	PA14	N/A	N/A	N/A	Synergistic effect observed	Synergistic	[6]
Colistin	Various CF isolates	Sub-lethal	N/A	8	Significant increase in bactericidal activity	Synergistic	[9]

Note: Concentrations and results are approximated from published data. Researchers should establish strain-specific MICs.

Table 2: In Vivo Efficacy of Murepavadin Combinations in Murine Pneumonia Models

Combination Agent	P. aeruginosa Strain	Murepavadin Dose (mg/kg)	Combination Agent Dose (mg/kg)	Outcome Measure	Result (Fold Reduction in Bacterial Load vs. Control)	Synergy Interpretation	Reference
Amikacin	PA14	0.25	35	Lung CFU count	Murepavadin alone: ~28-fold Amikacin alone: ~28-fold Combination: 756-fold	Synergistic	[5][7]
Ciprofloxacin	PA14	0.25	0.5	Lung CFU count	Murepavadin alone: 33-fold Ciprofloxacin alone: 43-fold Combination: 1171-fold	Synergistic	[8]

Ceftazidime/avibactam	PA14	0.25	7.5 (ceftazidime) / 1.875 (avibactam)	Lung CFU count	Murepavadin alone: 42-foldCeftazidime/avibactam alone: 28-foldCombination: 2047-fold	Synergistic	[6]
Colistin	N/A	N/A	N/A	Lung CFU count	Combination caused a ~500-fold reduction relative to no-treatment control	Synergistic	[9]

Note: Doses were administered intranasally in the cited studies.

Experimental Protocols

In Vitro Synergy Testing: Checkerboard Assay

The checkerboard assay is a common method to determine the Fractional Inhibitory Concentration (FIC) index, which quantifies the interaction between two antimicrobial agents. [10][11]

Objective: To determine if Murepavadin in combination with another antibiotic results in a synergistic, additive, indifferent, or antagonistic effect on the growth of *P. aeruginosa*.

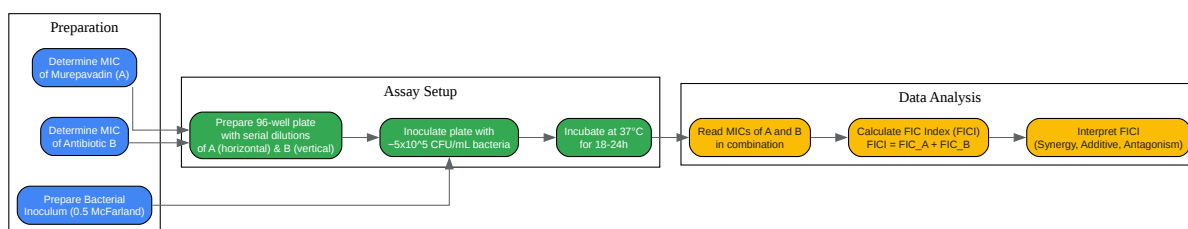
Materials:

- Murepavadin and partner antibiotic stock solutions
- *P. aeruginosa* isolate(s)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- Spectrophotometer or microplate reader

Protocol:

- MIC Determination: First, determine the Minimum Inhibitory Concentration (MIC) for Murepavadin and the partner antibiotic individually for the test isolate using standard broth microdilution methods.
- Plate Preparation:
 - In a 96-well plate, serially dilute Murepavadin horizontally (e.g., across columns 1-10) and the partner antibiotic vertically (e.g., down rows A-G).[\[11\]](#)[\[12\]](#)
 - The dilutions should typically range from 4x MIC to 1/16x MIC for each drug.
 - Column 11 should contain only the dilutions of the partner antibiotic (growth control for that drug), and row H should contain only the dilutions of Murepavadin (growth control for Murepavadin).[\[12\]](#)
 - A well with no antibiotics should be included as a positive growth control.
- Inoculation: Prepare a bacterial suspension equivalent to a 0.5 McFarland standard, and then dilute it in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well.[\[11\]](#)
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- Data Analysis:

- Determine the MIC of each drug in the combination wells. This is the lowest concentration of the drug that, in combination with the other, inhibits visible bacterial growth.
- Calculate the Fractional Inhibitory Concentration (FIC) for each drug:
 - FIC of Murepavadin (FIC A) = (MIC of Murepavadin in combination) / (MIC of Murepavadin alone)
 - FIC of Partner Antibiotic (FIC B) = (MIC of Partner Antibiotic in combination) / (MIC of Partner Antibiotic alone)
- Calculate the FIC Index (FICI): $FICI = FIC A + FIC B$.[\[11\]](#)
- Interpretation of FICI:
 - Synergy: $FICI \leq 0.5$
 - Additive/Indifference: $0.5 < FICI \leq 4.0$
 - Antagonism: $FICI > 4.0$ [\[11\]](#)



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Caption: Workflow for the antibiotic synergy checkerboard assay.

In Vitro Synergy Testing: Time-Kill Curve Assay

Time-kill assays provide dynamic information about the rate of bacterial killing by antimicrobial agents, alone and in combination.^{[13][14]}

Objective: To assess the bactericidal activity of Murepavadin combined with another antibiotic over time.

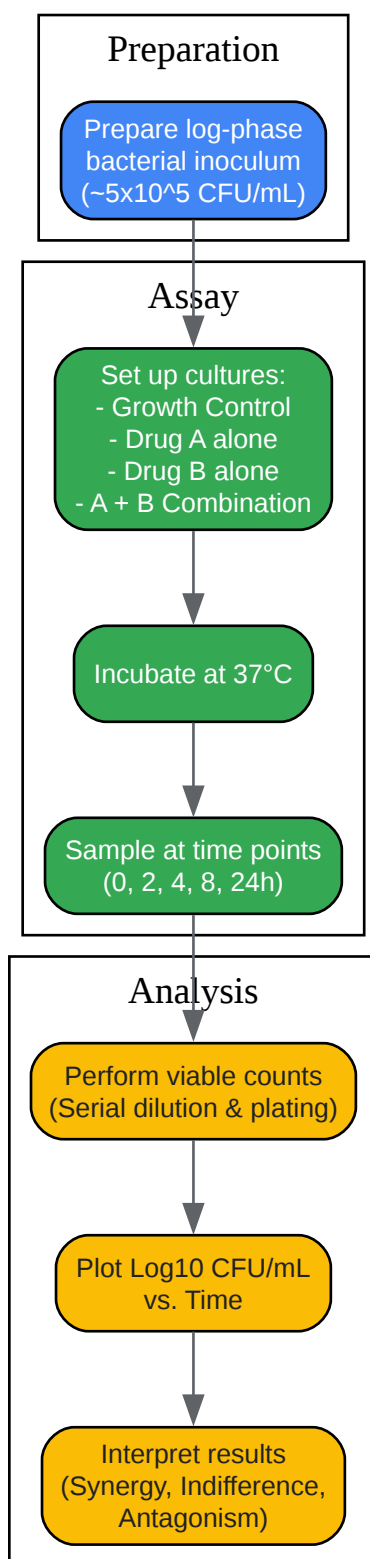
Materials:

- Murepavadin and partner antibiotic
- Log-phase culture of *P. aeruginosa*
- CAMHB
- Sterile tubes or flasks
- Apparatus for serial dilutions and colony counting (e.g., agar plates)

Protocol:

- **Inoculum Preparation:** Grow *P. aeruginosa* to the early-to-mid logarithmic phase. Dilute the culture in fresh CAMHB to a starting inoculum of approximately 5×10^5 CFU/mL.
- **Assay Setup:** Prepare flasks/tubes with the following conditions:
 - Growth Control (no antibiotic)
 - Murepavadin alone (e.g., at 0.5x or 1x MIC)
 - Partner antibiotic alone (e.g., at 0.5x or 1x MIC)
 - Murepavadin + Partner antibiotic (at the same concentrations as above)
- **Incubation and Sampling:** Incubate all tubes at 37°C with shaking. At specified time points (e.g., 0, 2, 4, 8, and 24 hours), withdraw an aliquot from each culture.

- Viable Cell Count: Perform serial dilutions of the collected aliquots and plate them onto appropriate agar plates to determine the viable count (CFU/mL).
- Data Analysis: Plot the log₁₀ CFU/mL versus time for each condition.
- Interpretation:
 - Synergy: A ≥ 2 -log₁₀ decrease in CFU/mL at 24 hours by the combination compared with the most active single agent.[\[15\]](#)
 - Indifference: A < 2 -log₁₀ increase or decrease in CFU/mL by the combination compared with the most active single agent.
 - Antagonism: A ≥ 2 -log₁₀ increase in CFU/mL by the combination compared with the most active single agent.
 - Bactericidal activity is often defined as a ≥ 3 -log₁₀ reduction in CFU/mL from the initial inoculum.[\[15\]](#)



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Caption: General workflow for the time-kill curve synergy assay.

In Vivo Synergy Model: Murine Pneumonia Model

Animal models are crucial for validating in vitro findings and assessing the therapeutic potential of antibiotic combinations in a physiological context.^{[16][17]} The murine acute pneumonia model has been effectively used to demonstrate Murepavadin's synergy with aminoglycosides and other antibiotics.^{[5][6][8]}

Objective: To evaluate the in vivo efficacy of Murepavadin in combination with another antibiotic in treating acute *P. aeruginosa* lung infection in mice.

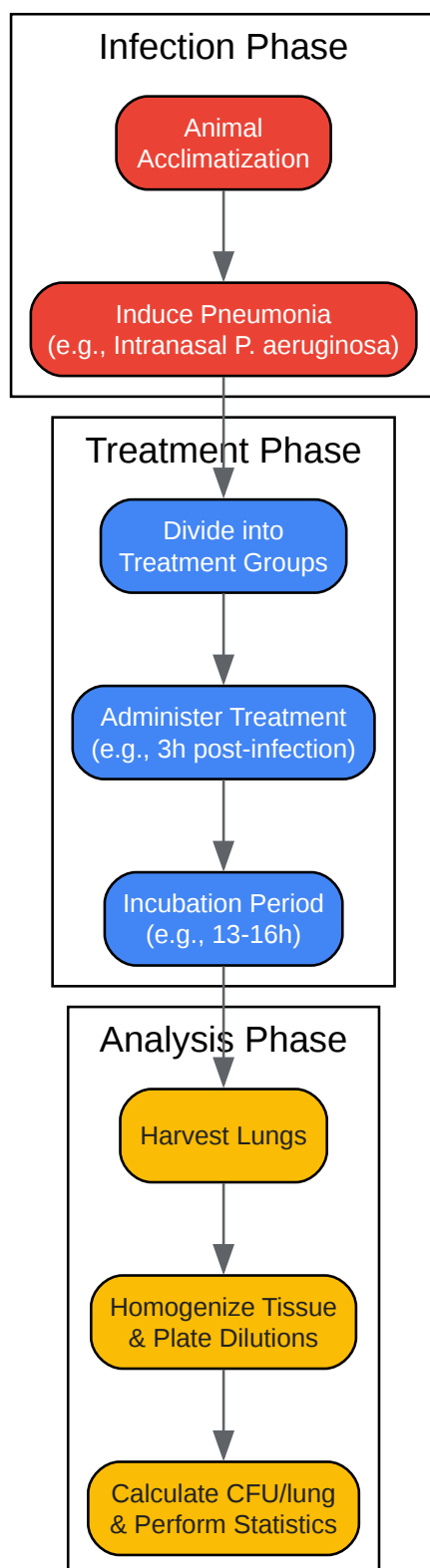
Materials:

- Appropriate mouse strain (e.g., C57BL/6)
- *P. aeruginosa* strain (e.g., PA14)
- Murepavadin and partner antibiotic for administration (formulated for intranasal or other relevant route)
- Anesthesia
- Equipment for bacterial challenge and tissue homogenization

Protocol:

- Acclimatization: Acclimatize animals according to institutional guidelines.
- Infection:
 - Anesthetize the mice.
 - Instill a suspension of *P. aeruginosa* (e.g., 4×10^6 CFU in saline) intranasally to establish a lung infection.^[8]
- Treatment:
 - At a predetermined time post-infection (e.g., 3 hours), administer treatment to different groups of mice.^{[5][7]}

- Treatment Groups:
 - Vehicle Control (e.g., saline)
 - Murepavadin alone
 - Partner antibiotic alone
 - Murepavadin + Partner antibiotic combination
- Doses should be based on prior pharmacokinetic/pharmacodynamic (PK/PD) studies. For example, Murepavadin has been tested at 0.25 mg/kg and amikacin at 35 mg/kg via the intranasal route.[\[7\]](#)
- Endpoint Measurement:
 - At a specified time after treatment (e.g., 13-16 hours post-infection), humanely euthanize the mice.[\[7\]](#)[\[8\]](#)
 - Aseptically harvest the lungs.
 - Homogenize the lung tissue in sterile saline or PBS.
 - Perform serial dilutions of the homogenate and plate to determine the bacterial load (CFU/lung or CFU/gram of tissue).
- Data Analysis:
 - Calculate the mean log₁₀ CFU per lung for each treatment group.
 - Use appropriate statistical tests (e.g., Student's t-test or ANOVA) to compare the bacterial loads between groups.
 - Synergy is indicated if the combination treatment results in a significantly greater reduction in bacterial load than the most effective monotherapy.



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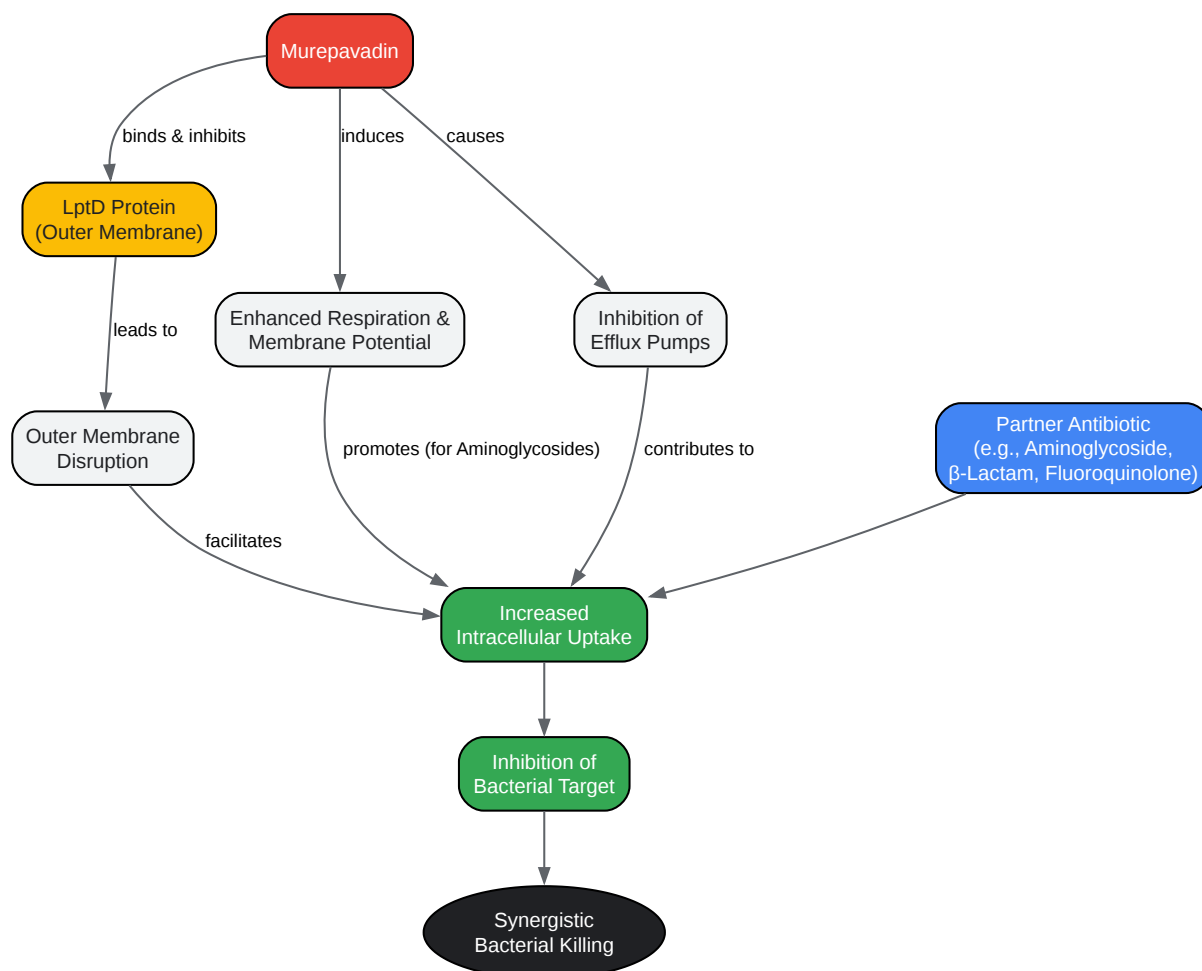
Caption: Workflow for an in vivo murine pneumonia synergy model.

Signaling Pathways and Mechanisms of Synergy

Murepavadin's primary action disrupts LPS transport, compromising the integrity of the *P. aeruginosa* outer membrane.[2][3] This disruption is a key factor in its synergistic interactions.

Proposed Mechanisms:

- **Enhanced Permeability:** By damaging the outer membrane, Murepavadin increases the influx of other antibiotics, such as β -lactams, that must cross this barrier to reach their targets.[6]
- **Increased Membrane Potential:** Murepavadin has been shown to enhance bacterial respiration and membrane potential. This promotes the intracellular uptake of aminoglycosides (e.g., tobramycin, amikacin), whose transport is dependent on membrane potential.[5][7]
- **Inhibition of Efflux:** Some evidence suggests Murepavadin can suppress drug efflux pumps, leading to higher intracellular concentrations of drugs like ciprofloxacin.[8]



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Caption: Proposed mechanisms for Murepavadin's synergistic activity.

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